

Problems with Fdl169 solubility in aqueous solutions

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Compound of Interest

Compound Name: Fdl169

Cat. No.: B607426

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Fdl169 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) concerning the solubility of **Fdl169** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Fdl169** and what is its primary mechanism of action?

A1: **Fdl169** is an orally available small molecule investigated for the treatment of cystic fibrosis (CF).[1] It functions as a cystic fibrosis transmembrane conductance regulator (CFTR) corrector.[2][3][4][5] In individuals with CF carrying the common $\Delta F508$ mutation, the CFTR protein is misfolded and does not traffic to the cell surface correctly.[6] **Fdl169** is designed to bind to the defective CFTR protein, assisting in its proper folding and facilitating its transport to the cell membrane.[6] This increases the density of functional CFTR channels on the cell surface, which can then be activated by CFTR potentiators.

Q2: What are the basic chemical properties of **Fdl169**?

A2: The key chemical properties of **Fdl169** are summarized in the table below.

Property	Value	Reference
CAS Number	1628416-28-3	[2]
Molecular Formula	C27H23FN4O4	[2]
Molecular Weight	~486.50 g/mol	[2][7]
Appearance	Solid Powder	[3]

Q3: What is the general solubility of **Fdl169**?

A3: **Fdl169** is reported to be insoluble in water. It is, however, soluble in several organic solvents, which are typically used to prepare stock solutions.

Solubility Data

The following table summarizes the known solubility of **Fdl169** in various solvents.

Solvent	Reported Solubility	Notes
Water	Insoluble	
DMSO	10 mM[3], 33 mg/mL, 50 mg/mL[5]	Use fresh, anhydrous DMSO as moisture can reduce solubility.
Ethanol	8 mg/mL	

Troubleshooting Guide for Aqueous Solubility Issues

This guide addresses common problems encountered when preparing aqueous solutions of **Fdl169** for in vitro experiments.

Problem: My **Fdl169** powder will not dissolve in my aqueous buffer.

This is expected behavior as **Fdl169** is hydrophobic. Direct dissolution in aqueous media is not a viable method. The recommended approach is to first prepare a concentrated stock solution

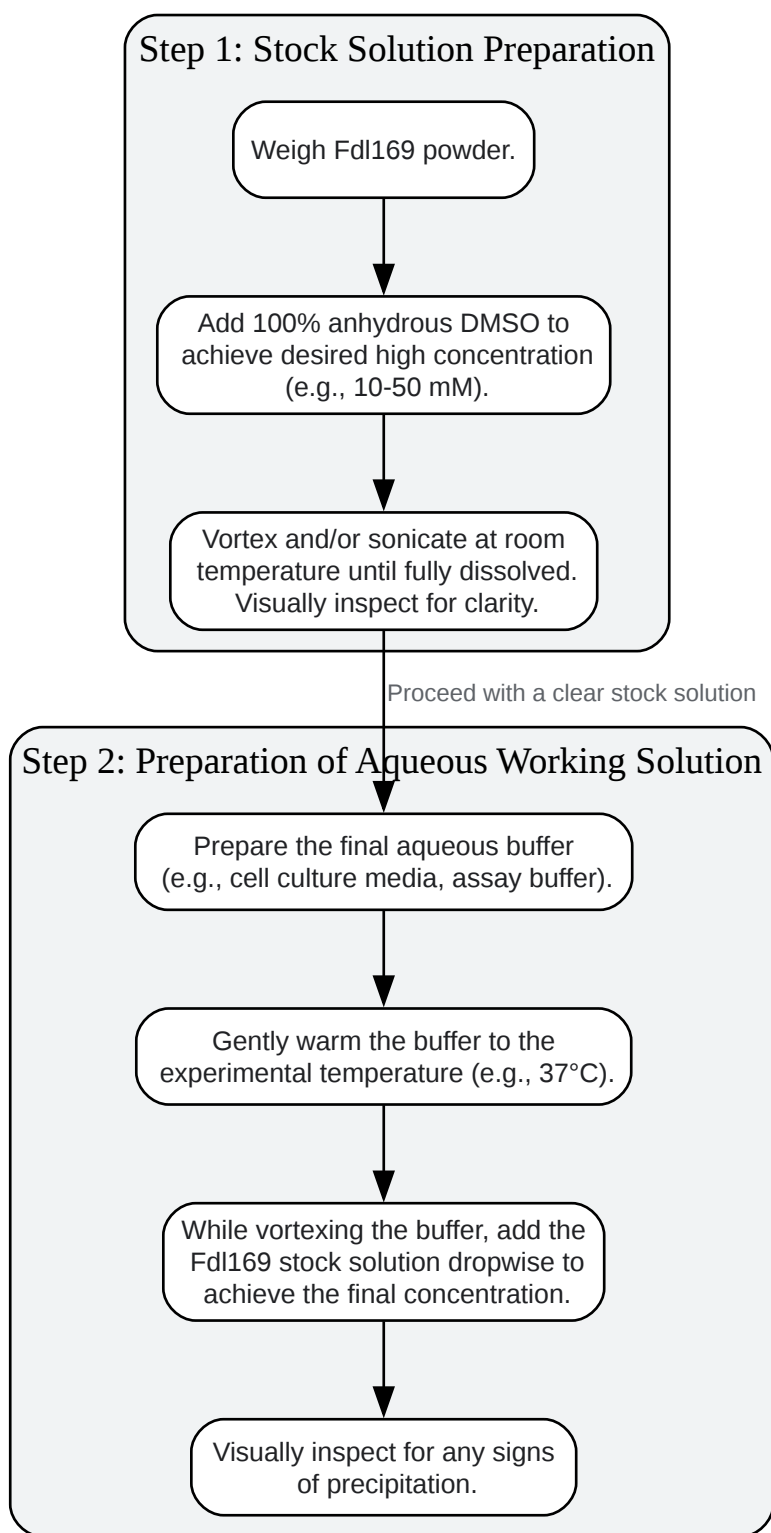
in an appropriate organic solvent.

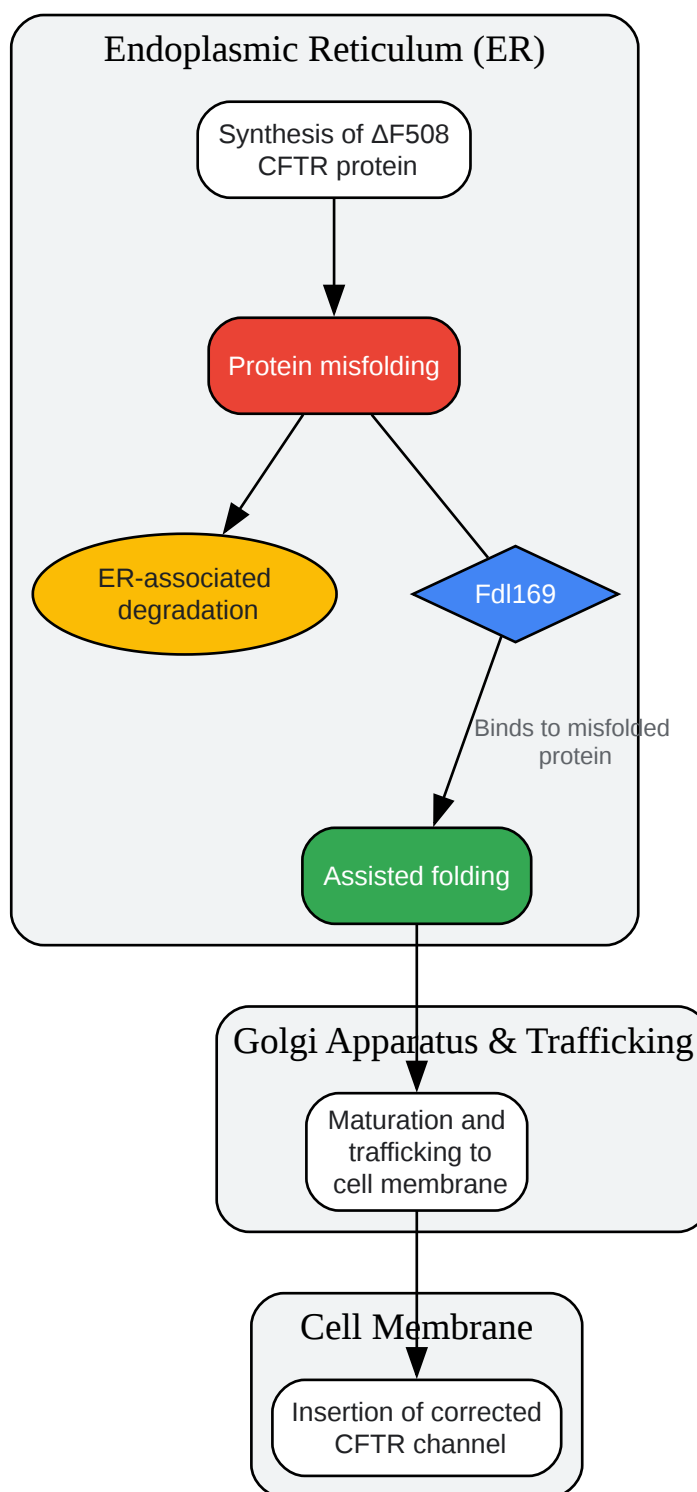
Problem: After diluting my DMSO stock solution into my aqueous buffer, a precipitate forms.

This is a common phenomenon known as "precipitation" or "fall-out" that occurs when a compound that is soluble in an organic solvent is introduced into an aqueous environment where it is poorly soluble.

Experimental Workflow for Preparing Aqueous Working Solutions

The following workflow is recommended to minimize precipitation.





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References

- 1. pharmoutsourcing.com [pharmoutsourcing.com]
- 2. FORMULATION DEVELOPMENT - Formulating Immediate-Release Tablets for Poorly Soluble Drugs [drug-dev.com]
- 3. Formulation Strategies for Poorly Soluble Drugs [worldpharmatoday.com]
- 4. Strategies for improving hydrophobic drugs solubility and bioavailability - Int J Pharm Chem Anal [ijpca.org]
- 5. asiapharmaceutics.info [asiapharmaceutics.info]
- 6. wjbphs.com [wjbphs.com]
- 7. biorxiv.org [biorxiv.org]
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